

An In-Depth Technical Guide to the E-cadherin Gene and Protein Sequence

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Juncin E*

Cat. No.: *B1673164*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the E-cadherin gene (CDH1) and its protein product. It covers genomic and protein sequence information, key signaling pathways, and detailed experimental protocols relevant to E-cadherin research.

E-cadherin Gene (CDH1)

E-cadherin is encoded by the CDH1 gene, a critical tumor suppressor gene whose loss of function is implicated in cancer progression.^{[1][2]}

Gene Identity and Location

Quantitative and identifying data for the human CDH1 gene are summarized below.

Attribute	Description
Approved Symbol	CDH1[3]
Approved Name	Cadherin 1[3]
Aliases	Arc-1, BCDS1, CD324, CDHE, ECAD, LCAM, UVO, Uvomorulin[1][4][5]
Chromosomal Location	16q22.1[1][3][4]
Gene Structure	The DNA consists of 16 coding exons.[4]
Transcript Variants	Alternative splicing results in multiple transcript variants.[6] Some variants use an alternate splice site, leading to a different 5' UTR and the use of a downstream start codon, which produces a shorter protein isoform.[7]

E-cadherin Protein

E-cadherin is a calcium-dependent transmembrane glycoprotein essential for establishing and maintaining adherent junctions in epithelial tissues.[4][8][9] It functions through homophilic interactions, where E-cadherin molecules on adjacent cells bind to one another.[3]

Protein Structure and Domains

The mature E-cadherin protein is a single-pass type I transmembrane protein.[10] Its structure is comprised of three main regions, detailed in the table below.

Domain	Components & Function
Extracellular Domain	Contains five tandem extracellular cadherin (EC) repeats (EC1-EC5). [1] [11] [12] These repeats are the sites for Ca^{2+} binding and are crucial for the homophilic cell-cell adhesion mechanism. [9]
Transmembrane Domain	A single alpha-helical segment that anchors the protein within the cell membrane. [1] [4] [9]
Cytoplasmic Domain	A highly conserved intracellular tail that is critical for signaling. [8] It directly interacts with p120-catenin and β -catenin, linking the adhesion complex to the actin cytoskeleton via α -catenin. [1] [11] [13]

Protein Isoforms and Quantitative Data

The length and mass of E-cadherin protein vary slightly across species.

Species	NCBI Accession	Length (Amino Acids)	Mass (Da)
Human	P12830	882	97,456 [3]
Mouse	P09803	884	98,256 [3]
Rat	Q9R0T4	886	98,715 [3]

Post-Translational Modifications (PTMs)

E-cadherin undergoes extensive post-translational modifications that regulate its maturation, stability, localization, and function.

Modification Type	Description
Precursor Processing	Synthesized as a preproprotein.[6] It is cleaved by proprotein convertases (e.g., furin) to form the mature 120 kDa protein.[14][15][16] Incomplete processing results in a 135 kDa form that is retained in the secretory pathway.[14][15]
Glycosylation	E-cadherin is N-glycosylated.[15][16] It also undergoes O-glycosylation, including O-GlcNAcylation and O-mannosylation.[15][16][17] O-GlcNAc modification on the cytoplasmic domain can cause E-cadherin to be retained in the endoplasmic reticulum.[14][16]
Phosphorylation	The intracellular domain is highly phosphorylated, which modulates its interaction with catenins and other signaling molecules.[1]
Proteolytic Cleavage	The extracellular domain can be shed by proteases like matrix metalloproteinases (MMPs) and ADAM10, releasing a soluble 80 kDa fragment (sE-cad).[10] This leaves a C-terminal fragment (E-cad/CTF1) in the membrane, which can be further cleaved by γ -secretase to release an intracellular fragment (E-cad/CTF2) that participates in signaling.[10]

Key Signaling Pathways Involving E-cadherin

E-cadherin is not merely a structural protein; it is a central hub for intracellular signaling that governs cell polarity, proliferation, and migration.

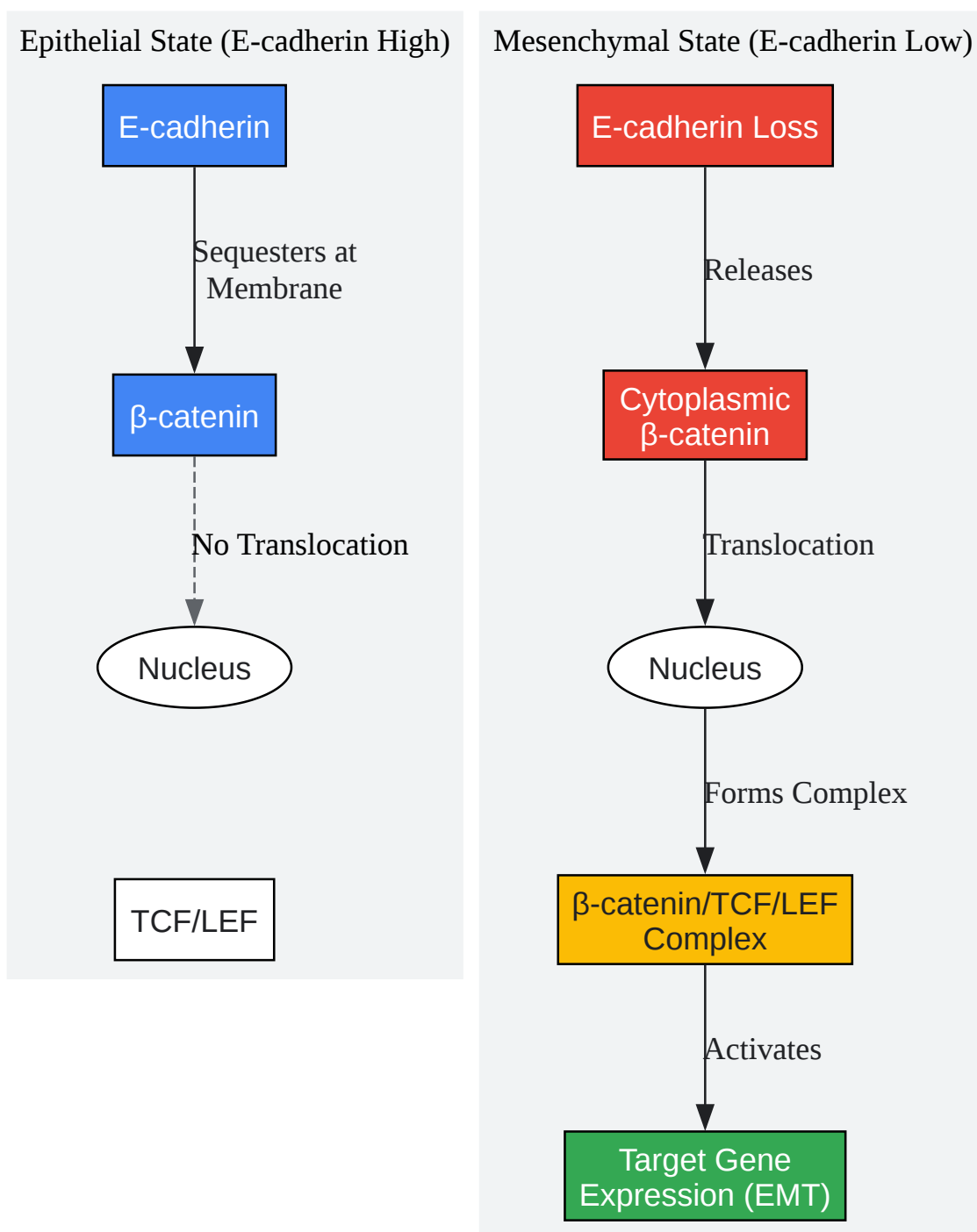
Adherens Junction and Catenin Signaling

The canonical function of E-cadherin is to form adherens junctions. This process sequesters β -catenin at the plasma membrane, linking cell adhesion to the actin cytoskeleton and providing mechanical strength to epithelial tissues.

Caption: E-cadherin-mediated adherens junction formation.

Regulation of Wnt/ β -Catenin Signaling and EMT

Loss of E-cadherin function is a hallmark of epithelial-mesenchymal transition (EMT), a process critical for cancer metastasis.^[8] When E-cadherin is lost, β -catenin is released from the membrane complex. This free cytoplasmic β -catenin can translocate to the nucleus, where it complexes with TCF/LEF transcription factors to drive the expression of genes that promote proliferation and invasion.^{[1][13][18]}



[Click to download full resolution via product page](#)

Caption: Role of E-cadherin loss in activating β -catenin signaling.

Other Associated Pathways

E-cadherin signaling is highly complex and integrated with other major cellular pathways:

- Hippo Pathway: E-cadherin adhesion can activate the Hippo signaling pathway, which leads to the inhibition of the transcriptional co-activators YAP/TAZ, thereby controlling cell proliferation and organ size.[\[19\]](#)
- PI3K/Akt Pathway: E-cadherin can influence the PI3K/Akt pathway, which is a critical regulator of cell survival and growth.[\[13\]](#)[\[19\]](#)[\[20\]](#)
- Rho GTPases: E-cadherin signaling modulates the activity of Rho family GTPases (like RhoA, Rac1, and Cdc42) to coordinate cytoskeletal dynamics during junction formation and cell migration.[\[8\]](#)[\[19\]](#)

Experimental Protocols

The following section provides detailed methodologies for key experiments used to study E-cadherin.

Western Blotting for E-cadherin Expression

This protocol is used to detect the expression levels of total E-cadherin and its various fragments.

- Cell Lysis:
 - Wash cultured cells with ice-cold PBS.
 - Lyse cells on ice for 30 minutes in RIPA buffer (50 mM Tris-HCl pH 7.4, 150 mM NaCl, 1% NP-40, 0.5% sodium deoxycholate, 0.1% SDS) supplemented with protease and phosphatase inhibitor cocktails.
 - Note: For membrane proteins like E-cadherin, sonication of the lysate can help expose antigenic epitopes.[\[10\]](#)
 - Centrifuge at 14,000 x g for 15 minutes at 4°C to pellet cell debris.
 - Collect the supernatant and determine protein concentration using a BCA assay.

- SDS-PAGE and Transfer:
 - Denature 20-40 µg of protein per lane by boiling in Laemmli sample buffer for 5 minutes.
 - Separate proteins on an 8-10% SDS-polyacrylamide gel.
 - Transfer proteins to a PVDF or nitrocellulose membrane.
 - Confirm transfer efficiency by Ponceau S staining.
- Immunoblotting:
 - Block the membrane for 1 hour at room temperature in 5% non-fat dry milk or BSA in Tris-buffered saline with 0.1% Tween-20 (TBST).
 - Incubate the membrane with a primary antibody against E-cadherin (e.g., clone EP700Y) overnight at 4°C with gentle agitation. Dilute the antibody as per the manufacturer's recommendation.
 - Wash the membrane 3 times for 10 minutes each with TBST.
 - Incubate with an appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
 - Wash the membrane 3 times for 10 minutes each with TBST.
- Detection:
 - Apply an enhanced chemiluminescence (ECL) substrate to the membrane.
 - Visualize bands using a chemiluminescence imaging system.
 - Expected Bands: Mature E-cadherin (~120 kDa), pro-E-cadherin (~135 kDa), soluble E-cadherin (~80 kDa), and smaller C-terminal fragments may be visible depending on the cellular context and antibody epitope.[\[10\]](#)[\[15\]](#)

Immunofluorescence for E-cadherin Localization

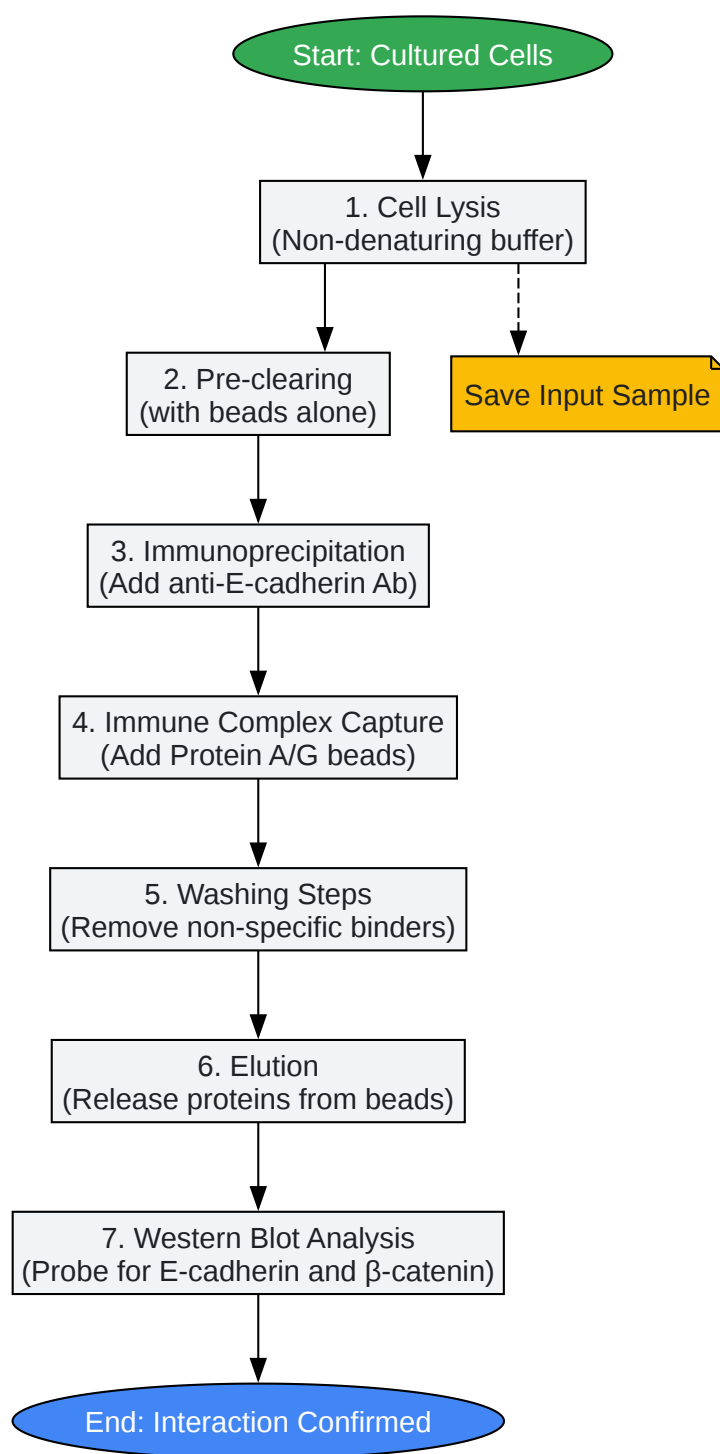
This protocol is used to visualize the subcellular localization of E-cadherin, typically at cell-cell junctions.

- Cell Preparation:
 - Grow cells to desired confluency on glass coverslips in a petri dish.
 - Wash cells gently with PBS.
- Fixation and Permeabilization:
 - Fix cells with 4% paraformaldehyde in PBS for 15 minutes at room temperature.
 - Wash three times with PBS.
 - Permeabilize cells with 0.1% Triton X-100 in PBS for 10 minutes.
 - Wash three times with PBS.
- Immunostaining:
 - Block non-specific binding with 1% BSA in PBS for 30 minutes.
 - Incubate with the primary E-cadherin antibody diluted in blocking buffer for 1-2 hours at room temperature or overnight at 4°C.
 - Wash three times with PBS.
 - Incubate with a fluorescently-labeled secondary antibody (e.g., Alexa Fluor 488) diluted in blocking buffer for 1 hour at room temperature in the dark.
 - (Optional) Counterstain nuclei with DAPI for 5 minutes.
 - Wash three times with PBS.
- Mounting and Imaging:
 - Mount the coverslip onto a microscope slide using an anti-fade mounting medium.

- Seal the coverslip with nail polish.
- Image using a confocal or widefield fluorescence microscope. E-cadherin should appear as sharp lines delineating cell-cell borders in confluent epithelial monolayers.

Co-Immunoprecipitation (Co-IP) for Interaction Analysis

This protocol is used to demonstrate the physical interaction between E-cadherin and its binding partners, such as β -catenin.[[21](#)]



[Click to download full resolution via product page](#)

Caption: Workflow for Co-Immunoprecipitation of E-cadherin.

- Lysate Preparation:

- Lyse cells using a non-denaturing Co-IP lysis buffer (e.g., 50 mM Tris-HCl pH 7.4, 150 mM NaCl, 1 mM EDTA, 1% NP-40) with protease inhibitors.
- Incubate on ice for 30 minutes, then centrifuge to pellet debris.
- Collect the supernatant (this is the whole-cell lysate). Save a small aliquot as the "Input" control.
- Immunoprecipitation:
 - Pre-clear the lysate by incubating with Protein A/G agarose beads for 1 hour at 4°C to reduce non-specific binding.
 - Centrifuge and transfer the supernatant to a new tube.
 - Add 2-5 µg of the primary antibody (e.g., anti-E-cadherin) to the pre-cleared lysate. As a negative control, use an equivalent amount of isotype control IgG in a separate tube.
 - Incubate overnight at 4°C on a rotator.
- Immune Complex Capture:
 - Add equilibrated Protein A/G beads to the lysate-antibody mixture and incubate for 2-4 hours at 4°C on a rotator.
 - Pellet the beads by gentle centrifugation (e.g., 1,000 x g for 1 minute).
- Washing:
 - Discard the supernatant. Wash the beads 3-5 times with ice-cold Co-IP lysis buffer. After the final wash, carefully remove all supernatant.
- Elution and Analysis:
 - Elute the protein complexes from the beads by resuspending them in 2X Laemmli sample buffer and boiling for 5-10 minutes.

- Pellet the beads and load the supernatant onto an SDS-PAGE gel, along with the "Input" sample.
- Perform a Western blot as described in Protocol 4.1. Probe one membrane for E-cadherin (to confirm successful immunoprecipitation) and another for the putative interacting protein (e.g., β -catenin). A band for β -catenin in the E-cadherin IP lane (but not the IgG control lane) confirms the interaction.[22]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cadherin-1 - Wikipedia [en.wikipedia.org]
- 2. researchgate.net [researchgate.net]
- 3. sinobiological.com [sinobiological.com]
- 4. atlasgeneticsoncology.org [atlasgeneticsoncology.org]
- 5. CDH1 gene: MedlinePlus Genetics [medlineplus.gov]
- 6. CDH1 cadherin 1 [Homo sapiens (human)] - Gene - NCBI [ncbi.nlm.nih.gov]
- 7. CDH1 cadherin 1 [Homo sapiens (human)] - Gene - NCBI [ncbi.nlm.nih.gov]
- 8. E-cadherin signaling; role in cancer and signal pathways - Online Biology Notes [onlinebiologynotes.com]
- 9. Cadherin - Wikipedia [en.wikipedia.org]
- 10. E Cadherin (CDH1) | Abcam [abcam.com]
- 11. Structure and Biochemistry of Cadherins and Catenins - PMC [pmc.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. Cadherin Signaling in Cancer: Its Functions and Role as a Therapeutic Target - PMC [pmc.ncbi.nlm.nih.gov]
- 14. journals.biologists.com [journals.biologists.com]
- 15. aacrjournals.org [aacrjournals.org]

- 16. Multiple post-translational modifications regulate E-cadherin transport during apoptosis - PMC [pmc.ncbi.nlm.nih.gov]
- 17. pnas.org [pnas.org]
- 18. tandfonline.com [tandfonline.com]
- 19. E-Cadherin: A Conductor of Cellular Signaling - PMC [pmc.ncbi.nlm.nih.gov]
- 20. notesforbiology.com [notesforbiology.com]
- 21. researchgate.net [researchgate.net]
- 22. IP-WB Protocol: Immunoprecipitation & Western Blot Guide - Creative Proteomics [creative-proteomics.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to the E-cadherin Gene and Protein Sequence]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1673164#e-cadherin-gene-and-protein-sequence]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com